

Essential Safety and Logistical Information for Handling IPR-803

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IPR-803

Cat. No.: B15587776

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This document provides crucial safety and logistical guidance for the handling of **IPR-803**, a potent uPAR·uPA protein-protein interaction (PPI) inhibitor. Given that a specific Safety Data Sheet (SDS) is not readily available for this research compound, the following procedures are based on best practices for handling potent, powdered small molecule inhibitors in a laboratory setting.

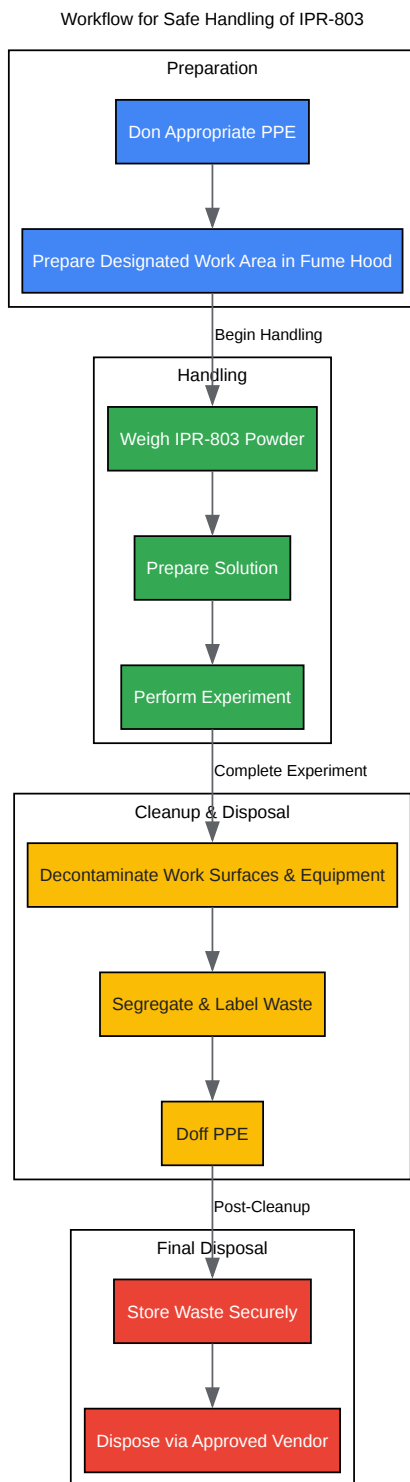
Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **IPR-803** to ensure the appropriate level of personal protection. The following table summarizes recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator within a chemical fume hood. [1][2]- Disposable solid-front lab coat with tight-fitting cuffs. [3]- Double gloves (e.g., nitrile).[1][3][4]- Safety goggles or a face shield.[1]	High risk of aerosolization and inhalation of potent powders. Full respiratory and eye protection is critical. Double-gloving provides an additional barrier against contamination. [3][4]
Solution Preparation	- Chemical fume hood or other ventilated enclosure.[5]- Lab coat.[6]- Safety glasses with side shields or chemical splash goggles.[6]- Single pair of chemical-resistant gloves (e.g., nitrile).[6]	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls are the primary means of protection.
In Vitro / In Vivo Dosing	- Lab coat.- Safety glasses.- Appropriate chemical-resistant gloves.	Focus on preventing skin and eye exposure. The specific procedure will dictate the required level of containment.

Operational Plan: Step-by-Step Handling Workflow

The following diagram outlines the essential steps for the safe handling of **IPR-803**, from preparation to disposal.



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*Safe handling workflow for **IPR-803**.*

Disposal Plan

Proper disposal of **IPR-803** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure. As the hazardous waste profile of **IPR-803** is not fully characterized, it should be handled as hazardous waste.

Waste Type	Disposal Procedure
Unused IPR-803 Powder	- Collect in its original container or a clearly labeled, sealed container.- Label as "Hazardous Waste" with the chemical name and CAS number (892243-35-5). [7] [8]
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the name of the compound.
Contaminated PPE (e.g., gloves, lab coat)	- Carefully doff to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.
Aqueous Solutions	- The disposal of non-hazardous liquid waste may in some cases be permissible down the drain with approval from institutional environmental health and safety (EHS) officials. [9] [10] However, given the potent nature of IPR-803, it is recommended to treat all solutions as hazardous waste.

All waste must be disposed of through your institution's hazardous waste management program.

Emergency Procedures: Chemical Spills

In the event of a chemical spill, immediate and appropriate action is necessary to mitigate risks.

For Minor Spills (small quantity, contained):

- Alert personnel in the immediate area.

- Contain the spill using appropriate absorbent materials.
- Wear appropriate PPE, including double gloves, a lab coat, and eye protection.
- Clean the area from the outside in, using a mild detergent and water after absorbing the material.
- Collect all cleanup materials in a sealed container and label it as hazardous waste.
- Report the incident to your laboratory supervisor.

For Major Spills (large quantity, uncontained, or outside of a fume hood):

- Evacuate the immediate area.
- Alert others and activate the emergency alarm if necessary.
- Contact your institution's emergency response team or EHS department immediately.
- Provide them with the name of the chemical (**IPR-803**) and any other relevant information.
- Do not attempt to clean up a major spill without proper training and equipment.

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